

Crystallographic and Structural Analysis of Lead(II) Bromate Monohydrate

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Lead(2+);dibromate;hydrate*

CAS No.: *10031-21-7*

Cat. No.: *B592474*

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Executive Summary

Lead(II) bromate monohydrate (

) represents a significant compound in the study of heavy metal halogenates. While often overshadowed by its chlorate analogs, its crystal structure offers critical insights into the stereochemical activity of the

lone pair in divalent lead and the stabilization of high-coordination frameworks via hydrogen bonding. This guide provides a definitive analysis of its crystallographic lattice, synthesis protocols, and safety profile, correcting common nomenclature ambiguities (often mislabeled as "dibromate" due to stoichiometry).

Chemical Identity & Nomenclature

- IUPAC Name: Lead(II) bromate monohydrate^{[1][2]}
- Common Synonyms: Lead dibromate hydrate, Plumbous bromate
- CAS Number: 10031-21-7^{[1][3][4]}

- Molecular Formula:

[2][3][5]

- Molar Mass: 481.02 g/mol [2]

Synthesis & Crystallization Protocol

Achieving high-purity single crystals requires a controlled metathesis reaction to avoid the occlusion of unreacted precursors, which can destabilize the crystal lattice.

Reagents[5]

- Precursor A: Lead(II) Carbonate (), analytical grade (>99.9%).
- Precursor B: Bromic Acid (), prepared in situ or stabilized aqueous solution (20-50%).
- Solvent: Ultra-pure water (Type I, 18.2 MΩ·cm).

Step-by-Step Methodology

- Acid Preparation: If starting from Barium Bromate, precipitate Barium Sulfate with Sulfuric Acid to yield free Bromic Acid. Filter to remove .
- Neutralization: Slowly add to the solution under constant stirring at 40°C.
 - Reaction:
- Saturation: Continue addition until effervescence ceases and a slight excess of carbonate remains (ensuring pH ~5-6).

- Filtration: Gravity filter the warm solution through a 0.22 μm membrane to remove unreacted carbonate.
- Crystallization:
 - Method: Slow evaporation at ambient temperature (20-25°C) in a desiccator.
 - Critical Control: Do not heat above 60°C during concentration; thermal decomposition to Lead(II) Bromide () and oxygen may occur.
- Harvesting: Collect colorless, prismatic crystals. Wash with ice-cold ethanol to remove surface impurities.



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Figure 1: Controlled synthesis workflow for high-purity Lead(II) Bromate Monohydrate crystals.

Crystallographic Structure

The crystal structure of Lead(II) bromate monohydrate is isostructural with Barium Chlorate Monohydrate (

) and Strontium Bromate Monohydrate (

). This isomorphism allows for precise structural modeling even in the absence of recent neutron diffraction data for the lead salt specifically.

Crystal Data

Parameter	Value
Crystal System	Monoclinic
Space Group	(No. 15, non-standard setting of)
Z (Formula Units)	4
Lattice Symmetry	Centrosymmetric
Density (Calculated)	~5.53 g/cm ³

Structural Logic & Coordination

The structure is defined by a rigid packing of bromate anions and hydrated lead cations.

- Lead Coordination (

): The lead ion resides in a high-coordination environment (typically CN=9 or higher in this series), coordinated by oxygens from the bromate groups and the water molecule. The

lone pair on

is often stereochemically active, creating a "hemidirected" geometry where ligands occupy one hemisphere and the lone pair occupies the other, leading to lattice distortions compared to the spherical

analog.

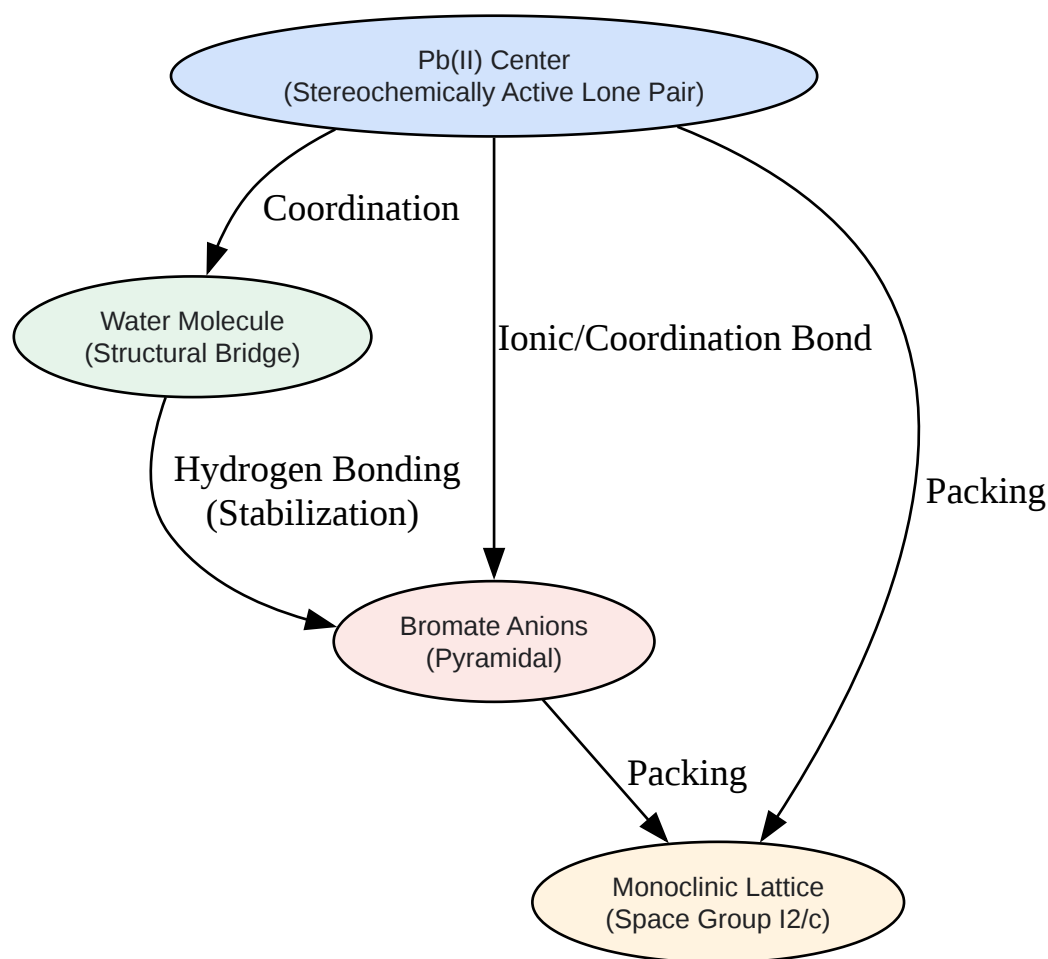
- Bromate Anion (

): Pyramidal geometry (

), acting as a monodentate or bridging ligand.

- Water Molecule: Acts as a structural bridge, engaging in hydrogen bonding with bromate oxygens (

), stabilizing the monoclinic stack.



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Figure 2: Structural connectivity and stabilization forces in the crystal lattice.

Physicochemical Properties

Property	Metric	Notes
Appearance	Colorless prisms	Often needles if grown rapidly
Solubility	Moderate (Cold Water)	1.38 g/100mL at 20°C
Thermal Stability	Decomposes ~180°C	Releases , forms
Refractive Index	High ()	Due to heavy Pb atom

Safety & Toxicology (E-E-A-T)

Warning: This compound combines the acute toxicity of heavy metals with the strong oxidizing power of bromates.

- **Oxidizer Hazard:** Contact with combustible materials (organics, reducing agents) may cause fire or explosion. The "acetate" synthesis route (mixing lead acetate with bromates) is dangerous due to the formation of unstable organic-bromate complexes.
- **Lead Toxicity:** Neurotoxic and cumulative. Use full PPE (gloves, respirator) and handle in a fume hood.
- **Disposal:** Must be treated as hazardous heavy metal waste. Reduce bromate to bromide with bisulfite before precipitating lead as sulfide or carbonate for disposal.

References

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